

# Essential Safety and Logistical Information for Handling SR-3029

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## Compound of Interest

Compound Name: SR-3029

Cat. No.: B610973

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This document provides crucial safety and logistical information for the handling, use, and disposal of **SR-3029**, a potent and selective inhibitor of casein kinase 1 $\delta$  (CK1 $\delta$ ) and CK1 $\epsilon$ . Adherence to these guidelines is essential to ensure laboratory safety and maintain experimental integrity.

## Immediate Safety and Handling

While a comprehensive Safety Data Sheet (SDS) for **SR-3029** is not publicly available, GHS hazard classifications from suppliers indicate that **SR-3029** is an irritant. All handling of **SR-3029**, particularly in its solid form, should be conducted in a designated area, such as a chemical fume hood, to minimize exposure.

## Personal Protective Equipment (PPE)

Based on the known hazards, the following PPE is mandatory when handling **SR-3029**:

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles	Protects against splashes and airborne particles that can cause serious eye irritation (H319).
Hand Protection	Nitrile gloves	Provides a barrier against skin contact to prevent skin irritation (H315).
Respiratory Protection	N95 respirator or higher	Recommended when handling the powder form to prevent respiratory tract irritation (H335).[1]
Body Protection	Laboratory coat	Prevents contamination of personal clothing.

## Hazard and Precautionary Statements

The following GHS hazard (H) and precautionary (P) statements are associated with **SR-3029**:

Code	Statement
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
P264	Wash hands thoroughly after handling.[1]
P280	Wear protective gloves/eye protection/face protection.[1]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[2]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
P332+P313	If skin irritation occurs: Get medical advice/attention.[2]
P337+P313	If eye irritation persists: Get medical advice/attention.[2]

## Operational Plan: Experimental Protocols

**SR-3029** is a solid that is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF).[4] Proper preparation of stock and working solutions is critical for experimental success and safety.

## Solution Preparation

Study Type	Solvent/Vehicle	Concentration	Procedure
In Vitro	DMSO	$\geq 30$ mg/mL	Prepare a concentrated stock solution in fresh, anhydrous DMSO. Aliquot and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.[5]
In Vivo (Intraperitoneal)	5% DMSO, 40% PEG300, 5% Tween 80, 50% ddH <sub>2</sub> O	1.6 mg/mL	First, dissolve SR-3029 in DMSO. Sequentially add PEG300, Tween 80, and ddH <sub>2</sub> O, ensuring the solution is clear after each addition. Prepare fresh daily.[6]
In Vivo (Oral Gavage)	Carboxymethylcellulose sodium (CMC-Na) solution	$\geq 5$ mg/mL	Create a homogenous suspension in the CMC-Na solution.[7]

Note: The solubility of **SR-3029** can be affected by hygroscopic DMSO; always use freshly opened solvent.[5]

## Disposal Plan

Dispose of **SR-3029** and any contaminated materials in accordance with institutional and local regulations for chemical waste.

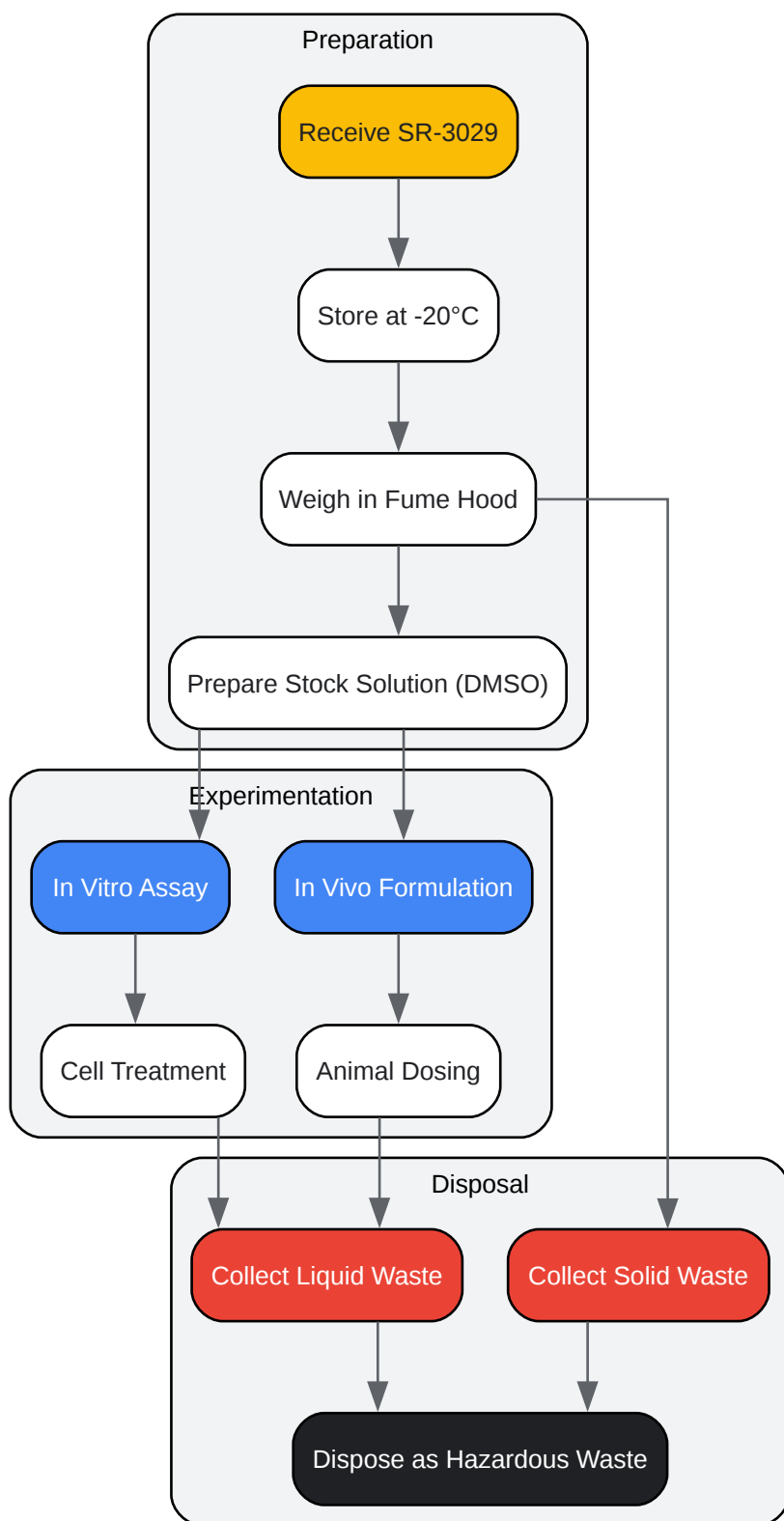
## Waste Segregation and Disposal

- Solid Waste: Collect unused **SR-3029** powder and any contaminated consumables (e.g., weigh boats, pipette tips) in a clearly labeled, sealed container for hazardous chemical waste.

- Liquid Waste: Collect waste solutions containing **SR-3029** in a designated, sealed container for hazardous chemical waste. Do not dispose of down the drain.
- Contaminated PPE: Dispose of used gloves and other contaminated PPE in the appropriate hazardous waste stream.

## Signaling Pathway and Experimental Workflow

**SR-3029** is a potent inhibitor of the Casein Kinase 1 $\delta$  (CK1 $\delta$ ) and CK1 $\epsilon$ , which are involved in the Wnt/ $\beta$ -catenin signaling pathway.[\[4\]](#)[\[5\]](#)



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Caption: Safe handling workflow for **SR-3029** from receipt to disposal.

Disclaimer: This document is intended as a guide and is not a substitute for a formal risk assessment. Researchers should consult their institution's safety office and the supplier's technical information. Always adhere to local regulations for chemical handling and disposal.

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## References

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